

# Spectroscopic Characterization of Methyltin Trichloride: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Methyltin trichloride

Cat. No.: B043309

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This technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize **methyltin trichloride** ( $\text{CH}_3\text{SnCl}_3$ ). The document details the principles and experimental data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{119}\text{Sn}$ ), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This guide is intended to serve as a valuable resource for researchers and professionals involved in the analysis and characterization of organotin compounds.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the structure and chemical environment of atoms within a molecule. For **methyltin trichloride**,  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{119}\text{Sn}$  NMR are particularly informative.

### Proton ( $^1\text{H}$ ) NMR Spectroscopy

$^1\text{H}$  NMR spectroscopy of **methyltin trichloride** reveals a single sharp singlet for the methyl protons. The chemical shift is influenced by the electronegativity of the tin and chlorine atoms. The key feature is the presence of satellite peaks arising from the coupling between the protons and the tin isotopes,  $^{117}\text{Sn}$  and  $^{119}\text{Sn}$ .

### Carbon- $^{13}$ ( $^{13}\text{C}$ ) NMR Spectroscopy

The  $^{13}\text{C}$  NMR spectrum of **methyltin trichloride** shows a single resonance for the methyl carbon. Similar to  $^1\text{H}$  NMR, coupling with the tin isotopes provides valuable structural information.

## Tin- $^{119}\text{Sn}$ ( $^{119}\text{Sn}$ ) NMR Spectroscopy

$^{119}\text{Sn}$  NMR is a direct and sensitive method for probing the coordination environment of the tin atom. The chemical shift of the tin nucleus is highly dependent on the nature of the substituents.

Table 1: NMR Spectroscopic Data for **Methyltin Trichloride**

Nucleus	Chemical Shift ( $\delta$ , ppm)	Coupling Constant (J, Hz)	Solvent
$^1\text{H}$	1.73	$^2J(^{119}\text{Sn}-^1\text{H}) = 42.0$	$\text{CCl}_4$
$^{13}\text{C}$	$\sim 1.3$	$^1J(^{119}\text{Sn}-^{13}\text{C}) = 486$	$\text{CDCl}_3$
$^{119}\text{Sn}$	-27	-	$\text{CHCl}_3$

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations. The IR spectrum of **methyltin trichloride** is characterized by absorptions corresponding to the vibrations of the methyl group and the tin-carbon and tin-chlorine bonds.

Table 2: Key IR Absorption Bands for **Methyltin Trichloride**

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
$\sim 2900\text{-}3000$	C-H stretching
$\sim 1400$	$\text{CH}_3$ deformation
$\sim 780$	Sn-C stretching
$\sim 360\text{-}390$	Sn-Cl stretching

## Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. The mass spectrum of **methyltin trichloride** provides information about its molecular weight and fragmentation pattern, which aids in its identification. Due to the presence of multiple isotopes of tin and chlorine, the mass spectrum exhibits a characteristic isotopic pattern for the molecular ion and its fragments.

Table 3: Major Fragments in the Mass Spectrum of **Methyltin Trichloride**

m/z	Ion Fragment
239	$[\text{CH}_3^{118}\text{SnCl}_3]^+$ (Molecular Ion)
224	$^{118}\text{SnCl}_3^+$
205	$[\text{CH}_3^{118}\text{SnCl}_2]^+$
189	$^{118}\text{SnCl}_2^+$
170	$[\text{CH}_3^{118}\text{SnCl}]^+$
155	$^{118}\text{SnCl}^+$
135	$^{118}\text{SnCH}_3^+$
120	$^{118}\text{Sn}^+$

Note: m/z values are approximated for the most abundant tin isotope ( $^{120}\text{Sn}$ ) and chlorine isotope ( $^{35}\text{Cl}$ ) for simplicity. The actual spectrum will show a complex pattern due to isotopic distribution.

## Experimental Protocols

### NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 10-20 mg of **methyltin trichloride** in 0.5-0.7 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{CCl}_4$ ) in an NMR tube.

- Ensure the sample is homogenous. A small amount of a reference standard, such as tetramethylsilane (TMS), may be added.

Data Acquisition:

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- $^1\text{H}$  NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- $^{13}\text{C}$  NMR: Use a proton-decoupled pulse sequence to obtain a spectrum with single lines for each carbon.
- $^{119}\text{Sn}$  NMR: Acquire the spectrum using a broadband probe tuned to the  $^{119}\text{Sn}$  frequency.

## IR Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

- Place a small amount of the solid **methyltin trichloride** sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

Data Acquisition:

- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Parameters: Collect the spectrum over a range of  $4000\text{--}400\text{ cm}^{-1}$  with a resolution of  $4\text{ cm}^{-1}$ . Acquire a background spectrum of the clean ATR crystal before running the sample.

## Mass Spectrometry

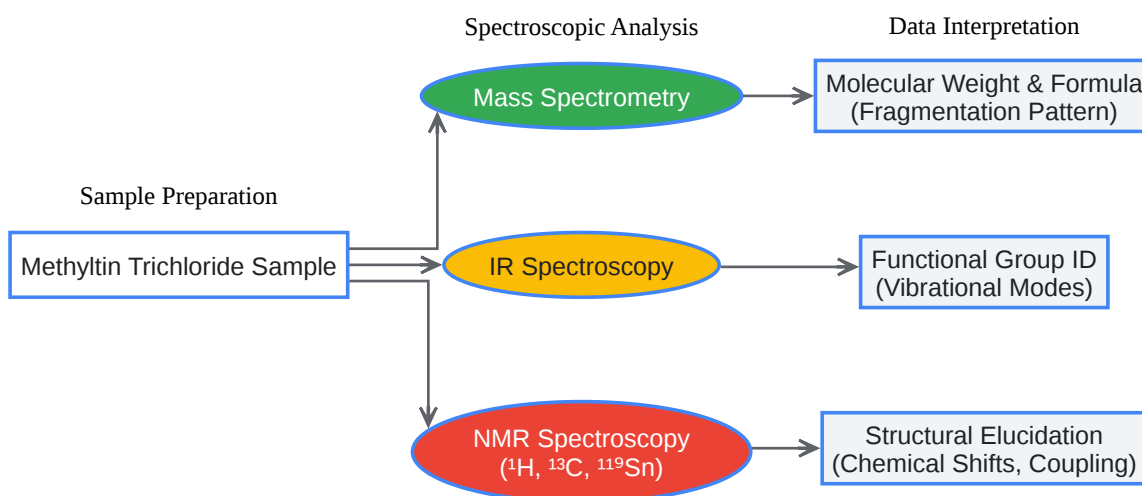
Sample Preparation:

- Prepare a dilute solution of **methyltin trichloride** in a volatile organic solvent (e.g., methanol, dichloromethane).

Data Acquisition (Electron Ionization - EI):

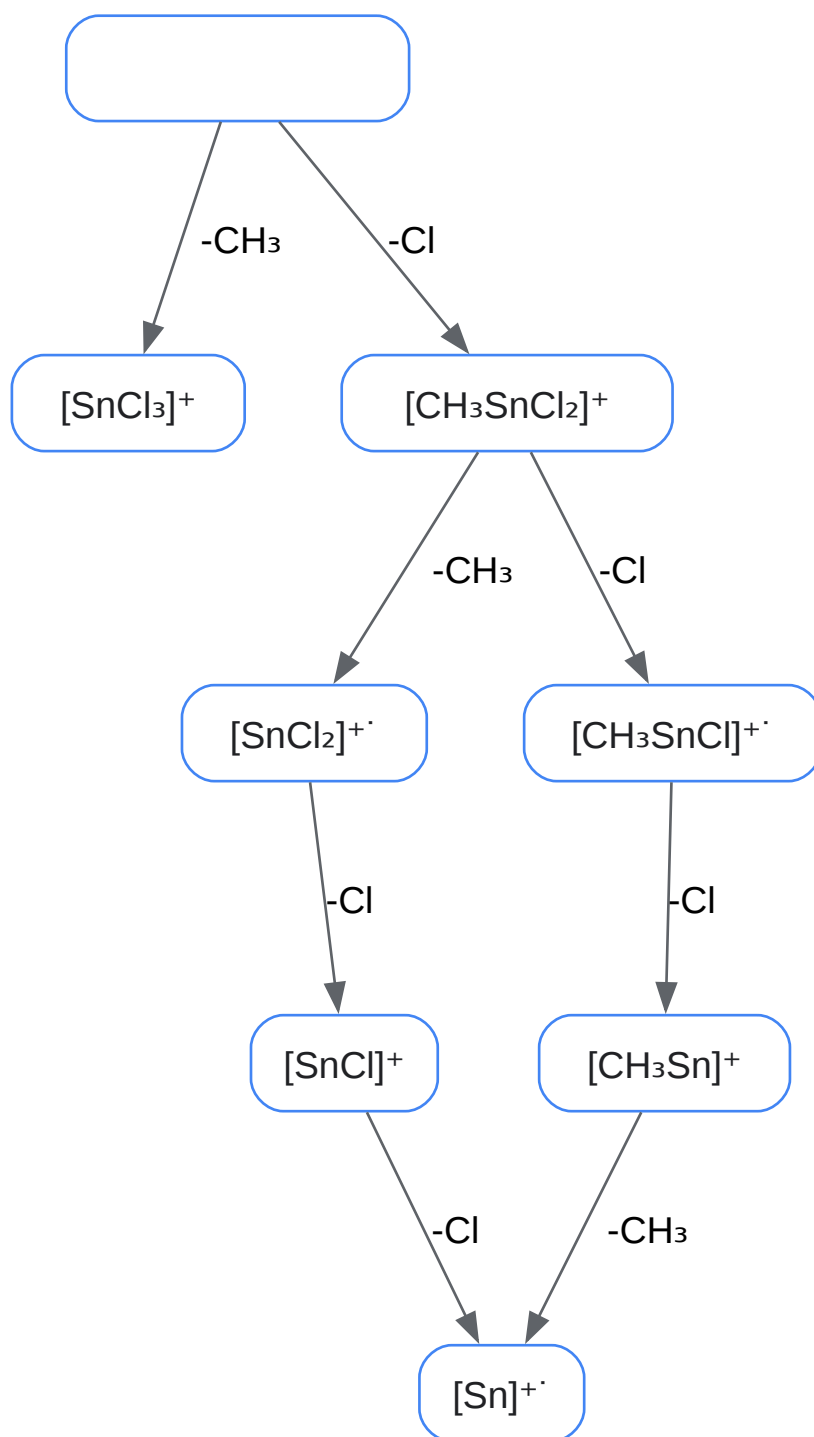
- Instrument: A Gas Chromatograph-Mass Spectrometer (GC-MS) or a direct-inlet MS system.
- Ionization: Use a standard electron ionization energy of 70 eV.
- Mass Analyzer: Scan a mass range appropriate for the expected molecular ion and fragments (e.g.,  $m/z$  50-300).

## Visualizations



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Caption: Workflow for the spectroscopic characterization of **methyltin trichloride**.



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Caption: Proposed mass spectrometry fragmentation pathway for **methyltin trichloride**.

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